

Physical properties of 3-Quinolineboronic acid (melting point, appearance)

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Compound of Interest

Compound Name: 3-Quinolineboronic acid

Cat. No.: B126008

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An In-Depth Technical Guide to the Physical Properties of 3-Quinolineboronic Acid

For researchers, scientists, and professionals in drug development, a thorough understanding of the physical and chemical properties of reagents is paramount for successful synthesis and application. **3-Quinolineboronic acid** (CAS Number: 191162-39-7) is a key building block in medicinal chemistry, notably used in Suzuki-Miyaura cross-coupling reactions to synthesize a variety of complex molecules, including potential inhibitors for HIV protease and TGF- β /activin A signaling pathways. This guide provides a detailed overview of its core physical properties, the experimental methods for their determination, and a visualization of its synthesis workflow.

Physical Properties

The physical characteristics of **3-Quinolineboronic acid** have been reported by various suppliers and in chemical literature. A summary of these properties is presented below.

Property	Value	Source(s)
Appearance	Solid; White, light pink, orange to light brown, or light yellow to dark green powder/crystal.	[1][2]
Melting Point	191-196 °C	
Note: A range of 148-155 °C has also been reported.		[3]
Molecular Formula	C ₉ H ₈ BNO ₂	
Molecular Weight	172.98 g/mol	

Experimental Protocols

The determination of the physical properties of a chemical compound like **3-Quinolineboronic acid** follows standardized laboratory procedures to ensure accuracy and reproducibility.

Determination of Melting Point

The melting point of a solid crystalline substance is a critical indicator of its purity. The most common laboratory method is the capillary melting point technique.

Methodology:

- **Sample Preparation:** A small, dry sample of **3-Quinolineboronic acid** is finely crushed into a powder. This powder is then packed into a thin-walled capillary tube, sealed at one end, to a height of 2-3 mm.
- **Apparatus:** A melting point apparatus (e.g., a Büchi M-560 or a Thomas-Hoover Uni-Melt) is used. The apparatus consists of a heating block, a thermometer or temperature sensor, and a viewing lens or camera.
- **Measurement:** The capillary tube is placed in the heating block. The temperature is increased rapidly to about 15-20 °C below the expected melting point and then slowed to a rate of 1-2 °C per minute to ensure thermal equilibrium.

- **Observation:** The sample is observed through the viewing port. The melting range is recorded from the temperature at which the first drop of liquid appears (the solid begins to collapse and "sweat") to the temperature at which the entire sample becomes a clear liquid. For pure crystalline solids, this range is typically narrow (0.5-2 °C). The range of 191-196 °C reported for **3-Quinolineboronic acid** is characteristic of many commercially available reagents.

Determination of Appearance

The appearance of a chemical compound is its physical form, color, and texture as determined by visual inspection.

Methodology:

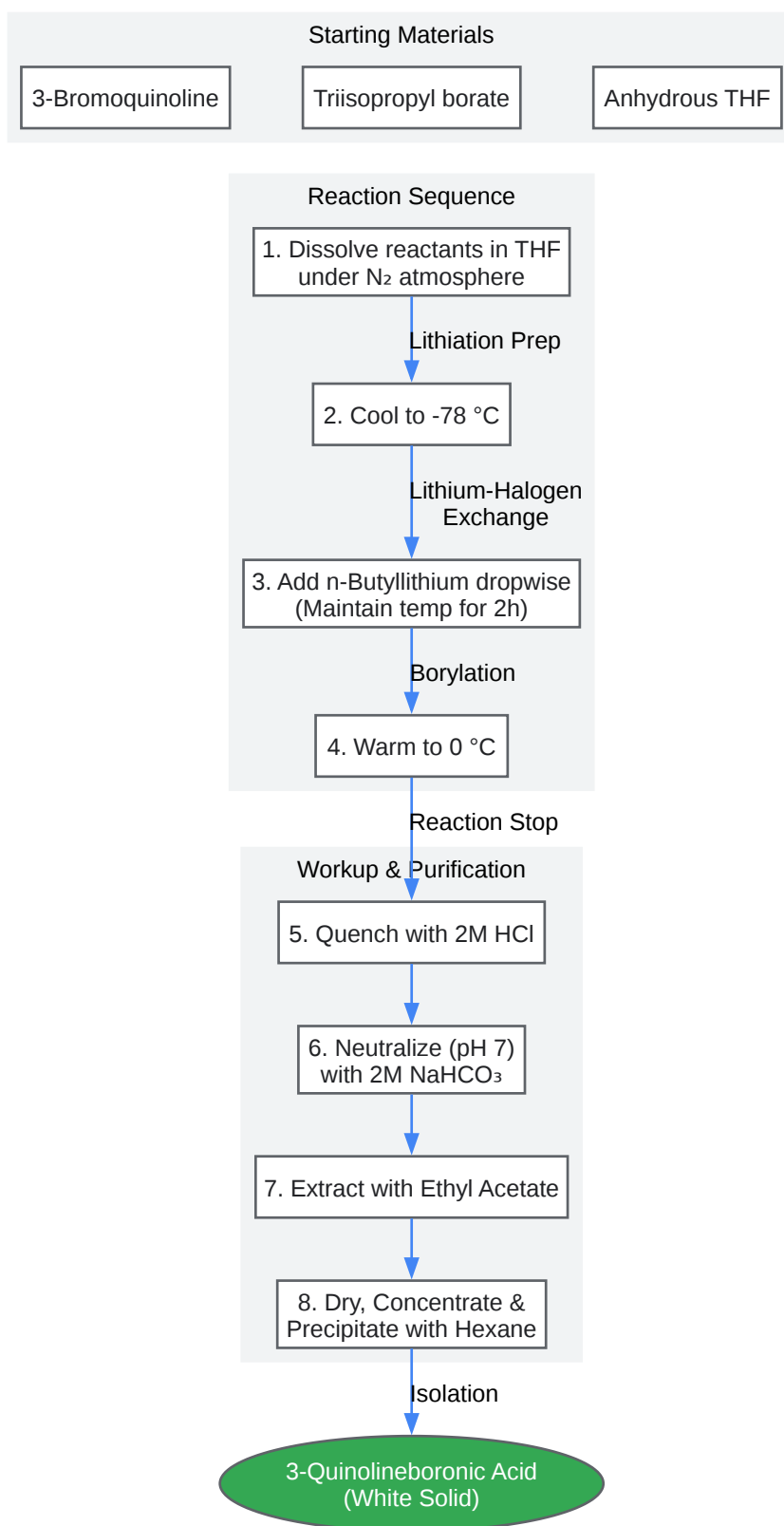
- **Sample Preparation:** A representative sample of **3-Quinolineboronic acid** is placed on a clean, dry, non-reactive surface, such as a watch glass.
- **Illumination:** The sample is observed under controlled, full-spectrum lighting against both a white and a black background to accurately assess its color and identify any discoloration or impurities.
- **Observation:** The observer records the physical state (e.g., crystalline solid, amorphous powder), color (e.g., white, off-white, light pink), and texture (e.g., fine powder, granular).^[1]^[2] The varied descriptions of **3-Quinolineboronic acid**'s appearance, from white to light brown or even greenish powder, may reflect differences in purity, residual solvents, or the presence of anhydrides, which can sometimes form with boronic acids.^[1]^[2]

Logical and Experimental Visualizations

To provide further context for its application, the following section visualizes a common experimental workflow for the synthesis of **3-Quinolineboronic acid**.

Synthesis Workflow

3-Quinolineboronic acid can be synthesized from 3-bromoquinoline via a lithium-halogen exchange followed by borylation.^[1]^[4] The following diagram illustrates the key steps in this chemical transformation.



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Caption: Synthesis workflow for **3-Quinolineboronic acid** from 3-bromoquinoline.

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